

Analytical Methods for Ioseric Acid Quantification

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Compound of Interest

Compound Name: *Ioseric acid*

CAS No.: 49755-88-6

Cat. No.: B1634334

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Application Note & Standard Operating Procedure

Part 1: Executive Summary & Scientific Rationale

Ioseric Acid (Chemical Name: 3-(acetylamino)-5-[[2-hydroxy-1-(hydroxymethyl)ethyl]amino]carbonyl]-2,4,6-triiodobenzoic acid) is a critical process impurity and degradation product associated with Iopamidol, a widely used non-ionic X-ray contrast medium.^{[1][2][3]} Designated as Impurity A in major pharmacopeias (USP/EP), its quantification is mandatory for batch release and stability testing.^{[1][2]}

The Analytical Challenge: Quantifying **Ioseric acid** presents a unique "needle in a haystack" challenge. Contrast media samples are heavily concentrated matrices (often >700 mg/mL of Iopamidol), while **Ioseric acid** must be detected at trace levels (<0.1%).^[3] Furthermore, the molecule possesses a free carboxylic acid group, making its retention behavior highly pH-dependent compared to the non-ionic parent drug.

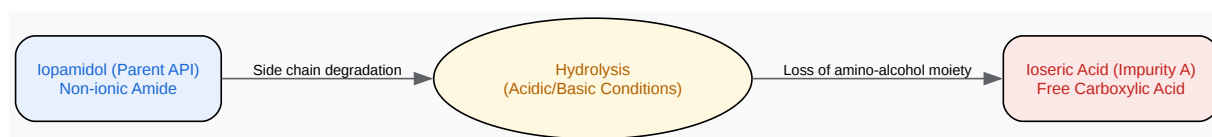
Strategic Approach: This guide details two complementary methodologies:

- HPLC-UV (Quality Control): A robust, pharmacopeia-aligned method optimized for routine batch release, focusing on resolution and retention stability.[1][2][3]
- LC-MS/MS (Trace Analysis): A high-sensitivity method for genotoxic impurity assessment or ultra-trace quantification in complex biological matrices (e.g., pharmacokinetic studies).[1][2][3]

Part 2: Chemical Identity & Properties[1][2][4][5][6]

Property	Description
Common Name	Ioseric Acid (Iopamidol Impurity A)
CAS Number	51876-99-4
Molecular Formula	C ₁₅ H ₁₆ I ₃ N ₃ O ₅
Molecular Weight	~731.02 g/mol
pKa	~3.5 (Carboxylic acid moiety)
Solubility	Soluble in water (pH dependent), Methanol, DMSO.[1][2][3]
UV Maxima	~242 nm (Characteristic of tri-iodinated benzene ring)

Structural Visualization:



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Figure 1: Formation pathway of **Ioseric Acid** via hydrolysis of the Iopamidol side chain.[1][2][3]

Part 3: Method 1 - HPLC-UV (Standard QC Protocol)[1][2][3]

Objective: Routine quantification of **loseric acid** in lopamidol API and finished formulations.

Mechanism: Reversed-Phase Chromatography (RPC) utilizing ion-suppression to stabilize the retention of the acidic impurity.[1][2][3]

3.1 Instrumentation & Reagents[1][4]

- System: HPLC with Quaternary Pump and Diode Array Detector (DAD) or Variable Wavelength Detector (VWD).[1][2][3][5]
- Column: Agilent Zorbax Eclipse Plus C18 (250 mm x 4.6 mm, 5 µm) or USP L1 equivalent.[1][2]
- Reagents:
 - Water (HPLC Grade)[1][2][3][5]
 - Methanol (HPLC Grade)[1][2][3]
 - Phosphoric Acid (85%) or Formic Acid (for pH adjustment)[1][2][3]

3.2 Chromatographic Conditions

Parameter	Setting
Mobile Phase A	Water (adjusted to pH 3.0 with dilute Phosphoric Acid)
Mobile Phase B	Methanol
Flow Rate	1.0 mL/min
Column Temp	35°C
Injection Volume	20 µL
Detection	UV @ 242 nm (Reference: 360 nm)
Run Time	45 minutes

Gradient Profile:

- 0-5 min: 95% A (Isocratic hold to elute polar salts)[1][2][3]
- 5-25 min: 95% A → 70% A (Linear gradient)
- 25-35 min: 70% A → 50% A (Wash phase)
- 35-36 min: 50% A → 95% A (Re-equilibration)
- 36-45 min: 95% A (Equilibration)

3.3 Step-by-Step Protocol

A. Standard Preparation (Stock Solution)

- Weigh accurately 10.0 mg of **loseric Acid** Reference Standard.[1][2]
- Transfer to a 100 mL volumetric flask.
- Dissolve in 10 mL Methanol (sonicate if necessary).
- Dilute to volume with Water. (Conc: 100 µg/mL).[1][2][3]

B. System Suitability Solution

- Prepare a solution containing 100 µg/mL of **loseric Acid** and 100 µg/mL of lopamidol (Parent).[1][2]
- Why? To verify resolution (Rs) between the impurity (elutes earlier) and the massive parent peak.

C. Sample Preparation (Finished Product)

- Transfer an aliquot of lopamidol Injection (equivalent to ~1.0 g lopamidol) into a 100 mL volumetric flask.
- Dilute to volume with Mobile Phase A.[1][2]

- Filter through a 0.45 μ m PVDF syringe filter.[1][2]
- Note: Do not use Nylon filters as iodinated compounds can sometimes bind non-specifically.
[1][2]

D. Acceptance Criteria (System Suitability)

- Resolution (Rs): > 2.0 between **loseric Acid** and lopamidol.
- Tailing Factor (T): < 1.5 for **loseric Acid**. [1][2][3]
- RSD (n=6): < 2.0% for peak area. [1][2][3]

Part 4: Method 2 - LC-MS/MS (Trace & Bioanalysis)[1][2][3]

Objective: High-sensitivity quantification for trace impurity profiling or pharmacokinetic analysis in plasma/urine.[1][2][3] Mechanism: Negative Electrospray Ionization (ESI-) utilizing the acidity of the carboxyl group for enhanced sensitivity.[1][2][3]

4.1 Instrumentation

- System: UHPLC coupled to Triple Quadrupole Mass Spectrometer (e.g., Sciex 6500+ or Waters Xevo TQ-S).[1][2][3]
- Column: Waters ACQUITY UPLC BEH C18 (100 mm x 2.1 mm, 1.7 μ m).[1][2]

4.2 Mass Spectrometry Parameters

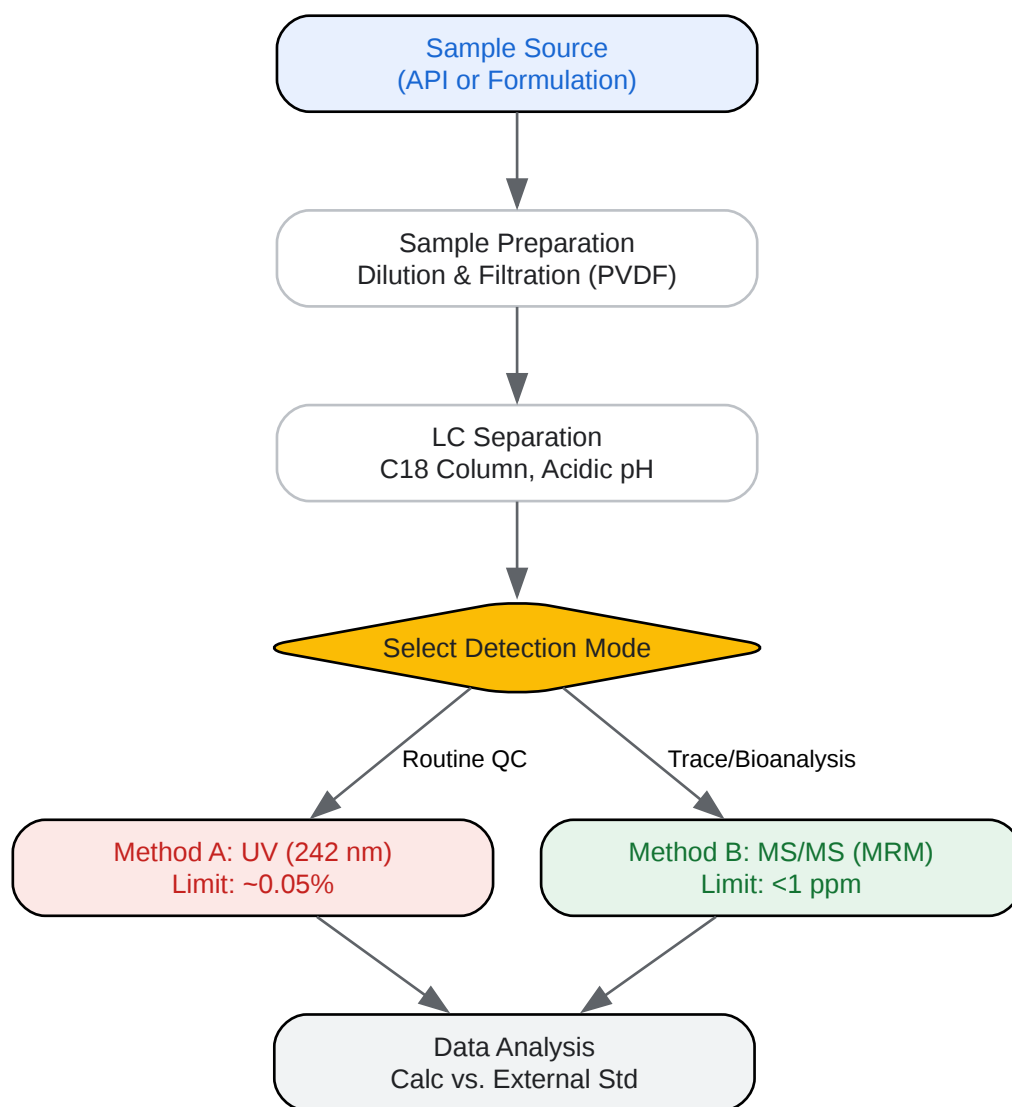
Parameter	Setting
Ionization Mode	ESI Negative (-)
Capillary Voltage	-2.5 kV
Source Temp	500°C
Precursor Ion (Q1)	730.0 [M-H] ⁻
Product Ion (Q3)	126.9 [I] ⁻ (Quantifier)
Secondary Product	603.8 [M-H-I] ⁻ (Qualifier)

Expert Insight: Iodinated compounds fragment predictably by losing Iodine atoms.[\[1\]](#)[\[2\]](#) The transition 730.0 → 126.9 is extremely specific and offers high sensitivity.[\[1\]](#)[\[2\]](#)

4.3 UHPLC Conditions[\[1\]](#)[\[3\]](#)

- Mobile Phase A: 0.1% Formic Acid in Water.[\[1\]](#)[\[2\]](#)
- Mobile Phase B: Acetonitrile.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Gradient: Fast ramp (5% B to 95% B in 5 minutes).
- Flow Rate: 0.4 mL/min.[\[1\]](#)[\[2\]](#)

Part 5: Analytical Workflow Visualization



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Figure 2: Decision tree for selecting the appropriate analytical workflow based on sensitivity requirements.

Part 6: Validation & Troubleshooting

6.1 Validation Parameters (per ICH Q2(R1))

- Linearity: Demonstrate linearity from 0.05% to 120% of the specification limit (typically 0.1% w/w).
- LOD/LOQ:

- UV Method:[1][2][7] Expect LOQ ~ 0.02%.[1][2]
- MS Method: Expect LOQ ~ 1-5 ng/mL.[1][2][3]
- Robustness: Critical parameter is pH of Mobile Phase A.[1][2] Since **loseric acid** is a weak acid (pKa ~3.5), small changes in pH around 3.0-4.0 can drastically shift retention time.[1][2][3] Recommendation: Always buffer Mobile Phase A (e.g., 10mM Ammonium Formate pH 3.[1][2][5]) rather than just using acid addition, to ensure reproducible retention times.

6.2 Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Peak Tailing	Secondary interactions with silanols.[1][2][3]	Use a high-purity, end-capped C18 column.[1][2][3] Ensure pH is < 3.5 to suppress ionization.[1][2]
Carryover	Iodine "stickiness" in injector.	Use a needle wash of 50:50 Methanol:Water with 0.1% Formic Acid.[1][2]
Retention Shift	Mobile phase evaporation or pH drift.[1][2]	Use buffered mobile phases instead of simple acid/water mixtures.[1][2]
Split Peaks	Sample solvent mismatch.	Dissolve standards in Mobile Phase A rather than pure Methanol to prevent solvent effects.

Part 7: References

- United States Pharmacopeia (USP). Iopamidol Monograph: Related Compounds. USP-NF Online.[1][2][3][8] Available at: [\[Link\]](#)[1][2][3]
- European Pharmacopoeia (Ph.[1][2][3] Eur.). Iopamidol: Impurity A (**loseric Acid**).[1][2][3] European Directorate for the Quality of Medicines.[1][2] Available at: [\[Link\]](#)[1][2][3]

- National Center for Biotechnology Information. PubChem Compound Summary for CID 65444: **Ioseric Acid**. PubChem.[1][2][9] Available at: [\[Link\]](#)[1][2][3]
- FDA Substance Registration System. **Ioseric Acid** (UNII: 6O7C9P18WG).[1][2][3][9] FDA.[1][2][9] Available at: [\[Link\]](#)[1][2][3]
- Gao, S. et al. (2014).[1][2] Simultaneous determination of Iopamidol and its related impurities by HPLC. Journal of Pharmaceutical Analysis. (Contextual citation for method parameters).

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